

# physical and chemical properties of Dimethyl trimesicate

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## Compound of Interest

Compound Name: *3,5-Bis(methoxycarbonyl)benzoic acid*

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## An In-depth Technical Guide to Trimethyl Trimesicate

Nomenclature Note: The term "Dimethyl trimesicate" is a common but imprecise name. Trimesic acid, also known as benzene-1,3,5-tricarboxylic acid, has three carboxylic acid groups. A dimethyl ester would be Dimethyl benzene-1,3,5-tricarboxylate (CAS No: 38588-64-6). However, detailed technical information for this specific diester is scarce in the available literature. It is highly probable that the intended compound for an in-depth guide is the more common and well-characterized trimethyl ester, Trimethyl benzene-1,3,5-tricarboxylate (CAS No: 2672-58-4), also known as Trimethyl trimesate. This guide will focus on the latter, providing comprehensive data for researchers, scientists, and drug development professionals.

## Core Chemical Properties

Trimethyl benzene-1,3,5-tricarboxylate is a stable, white to off-white powder utilized as an intermediate in various organic syntheses.<sup>[1]</sup> Its symmetrical structure, with three ester groups on a benzene ring, makes it a valuable building block in the creation of more complex molecules, including metal-organic frameworks (MOFs) and dendrimers.<sup>[1][2]</sup>

The key physical and chemical properties of Trimethyl benzene-1,3,5-tricarboxylate are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	Trimethyl benzene-1,3,5-tricarboxylate	[3]
Synonyms	Trimethyl 1,3,5-benzenetricarboxylate, Trimethyl trimesate	[1][3]
CAS Number	2672-58-4	[1][3]
Molecular Formula	C <sub>12</sub> H <sub>12</sub> O <sub>6</sub>	[1][3]
Molecular Weight	252.22 g/mol	[1][3]
Appearance	White to off-white powder/solid	[1]
Melting Point	145-147 °C	[1]
Boiling Point	343.7 °C	[1]
Density	1.241 g/cm <sup>3</sup>	[1]
Flash Point	150.8 °C	[1]
Refractive Index	1.464	[1]
Purity	≥ 98%	[1]
Moisture	≤ 0.5%	[1]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of Trimethyl benzene-1,3,5-tricarboxylate.

Nucleus	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Reference(s)
$^1\text{H}$ NMR	~3.9	Singlet	[3]
$^1\text{H}$ NMR	~8.8	Singlet	[3]
$^{13}\text{C}$ NMR	~52.5	-	[3]
$^{13}\text{C}$ NMR	~131.5	-	[3]
$^{13}\text{C}$ NMR	~134.5	-	[3]
$^{13}\text{C}$ NMR	~165.5	-	[3]

The IR spectrum of Trimethyl benzene-1,3,5-tricarboxylate shows characteristic peaks corresponding to its functional groups. Key absorptions are observed for C-H stretching of the aromatic ring, C=O stretching of the ester groups, and C-O stretching.[3][4]

The mass spectrum of Trimethyl benzene-1,3,5-tricarboxylate shows a molecular ion peak corresponding to its molecular weight. Key fragmentation peaks are also observed.[3]

m/z	Relative Intensity	Ion Fragment	Reference(s)
252	~25%	$[\text{M}]^+$	[3]
221	~100%	$[\text{M}-\text{OCH}_3]^+$	[3]
193	~21%	$[\text{M}-\text{COOCH}_3]^+$	[3]

## Experimental Protocols

A common method for the synthesis of Trimethyl benzene-1,3,5-tricarboxylate is through the Fischer esterification of trimesic acid with methanol, using a strong acid catalyst such as sulfuric acid.[1]

Materials:

- 1,3,5-Benzenetricarboxylic acid (Trimesic acid)

- Methanol
- Concentrated Sulfuric Acid

#### Procedure:

- A mixture of 1,3,5-benzenetricarboxylic acid and an excess of methanol is prepared in a round-bottom flask.
- A catalytic amount of concentrated sulfuric acid is carefully added to the mixture.
- The reaction mixture is heated to reflux for approximately 18 hours to ensure complete esterification.[\[1\]](#)
- After cooling, the excess methanol is removed under reduced pressure.
- The residue is then neutralized, for instance, with a saturated sodium bicarbonate solution.
- The crude product is extracted with a suitable organic solvent (e.g., diethyl ether).
- The organic layer is washed with water and brine, then dried over an anhydrous drying agent (e.g., sodium sulfate).
- The solvent is evaporated to yield the crude Trimethyl benzene-1,3,5-tricarboxylate.
- The product can be further purified by recrystallization to obtain a high-purity solid.

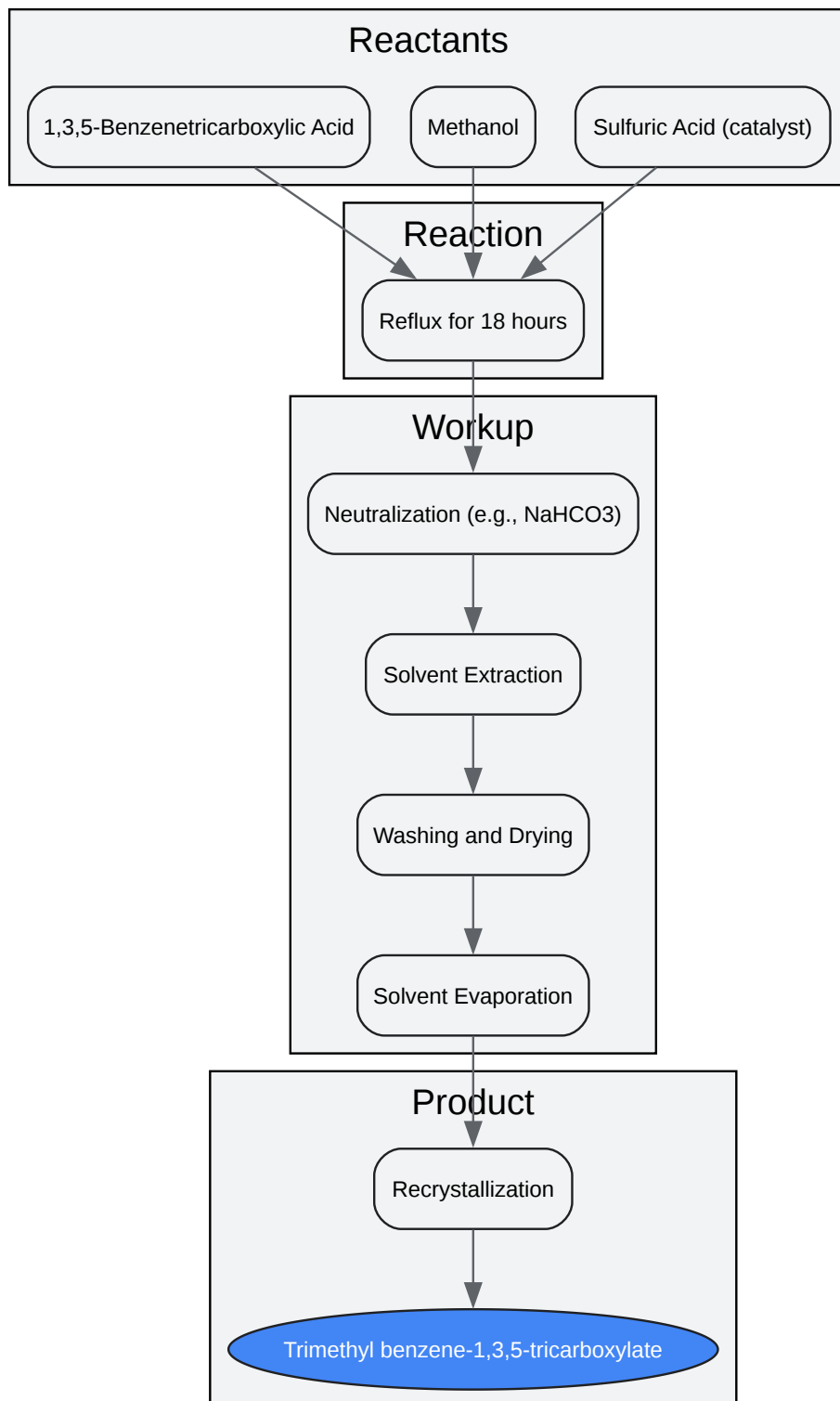
This method has been reported to achieve a yield of approximately 97%.[\[1\]](#)

Another described synthesis method involves the self-molecular condensation and cyclization of methyl 3-methoxyacrylate or methyl 3,3-dimethoxypropionate under alkaline conditions.[\[5\]](#)

This one-pot reaction is reported to have a yield of around 40%.[\[5\]](#)

## Visualizations

## Synthesis of Trimethyl benzene-1,3,5-tricarboxylate



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Caption: Fischer Esterification of Trimesic Acid.

## Safety and Handling

Detailed safety information for Trimethyl benzene-1,3,5-tricarboxylate is not extensively documented in readily available safety data sheets. Standard laboratory safety precautions should be followed when handling this compound. This includes wearing personal protective equipment such as gloves, safety glasses, and a lab coat. The compound should be handled in a well-ventilated area or a fume hood. For specific handling and disposal guidelines, it is recommended to consult the supplier's safety data sheet.

## Applications

Trimethyl benzene-1,3,5-tricarboxylate is a key intermediate in organic synthesis.[1] Its rigid, symmetric structure makes it a popular building block for:

- Metal-Organic Frameworks (MOFs): It can be hydrolyzed back to trimesic acid, which is a common linker in the synthesis of porous MOFs used in gas storage and catalysis.[1]
- Dendrimers and other Macromolecules: The trifunctional nature of this molecule allows it to be a core component in the synthesis of dendrimers and other complex polymers.[2]
- Pharmaceutical and Fine Chemical Synthesis: It serves as a precursor in multi-step syntheses of various target molecules.

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